

A Spectroscopic Guide to the Positional Isomers of 2-Methoxyethyl Fluoro-Nitrobenzoate

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Compound of Interest

Compound Name: 2-Methoxyethyl 4-fluoro-3-nitrobenzoate

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For researchers, medicinal chemists, and professionals in drug development, the precise characterization of molecular structure is paramount. Positional isomers, compounds with identical molecular formulas but different arrangements of substituents on a core scaffold, often exhibit distinct biological activities and physicochemical properties. Their unambiguous identification is therefore a critical step in the research and development pipeline. This guide provides an in-depth spectroscopic comparison of the positional isomers of 2-Methoxyethyl fluoro-nitrobenzoate, offering a framework for their differentiation using nuclear magnetic resonance (NMR), infrared (IR) spectroscopy, and mass spectrometry (MS).

Introduction to the Isomers

The isomers under consideration are derivatives of benzoic acid, featuring a fluoro and a nitro substituent on the aromatic ring, and a 2-methoxyethyl group forming the ester. The relative positions of the electron-withdrawing nitro group and the electronegative fluorine atom create unique electronic environments for the nuclei within each molecule. These differences manifest as distinct patterns in their respective spectra, providing a spectroscopic fingerprint for each isomer. The six isomers that will be discussed are:

- Isomer 1: **2-Methoxyethyl 4-fluoro-3-nitrobenzoate**
- Isomer 2: 2-Methoxyethyl 3-fluoro-4-nitrobenzoate
- Isomer 3: 2-Methoxyethyl 2-fluoro-4-nitrobenzoate
- Isomer 4: 2-Methoxyethyl 5-fluoro-2-nitrobenzoate
- Isomer 5: 2-Methoxyethyl 2-fluoro-5-nitrobenzoate
- Isomer 6: 2-Methoxyethyl 4-fluoro-2-nitrobenzoate

Comparative Spectroscopic Analysis

While experimental data for these specific 2-methoxyethyl esters are not readily available in public databases, we can confidently predict their spectral characteristics based on extensive data from closely related analogs, such as the corresponding methyl and ethyl esters, and fundamental principles of spectroscopy.

¹H NMR Spectroscopy: A Window into the Proton Environment

The chemical shifts and coupling constants of the aromatic protons are highly sensitive to the positions of the fluoro and nitro substituents. The electron-withdrawing nature of both the nitro group and the ester functionality, combined with the electronegativity of the fluorine atom, leads to a general downfield shift of the aromatic protons compared to benzene (7.36 ppm). The ortho and para positions relative to the strongly deactivating nitro group are expected to be the most deshielded.

The 2-methoxyethyl ester moiety will present a consistent set of signals across all isomers: a triplet around 4.5 ppm for the -OCH₂- group adjacent to the carbonyl, a triplet around 3.7 ppm for the -CH₂OCH₃ group, and a singlet around 3.4 ppm for the -OCH₃ group.

Table 1: Predicted ¹H NMR Chemical Shifts (δ, ppm) and Coupling Constants (J, Hz) for the Aromatic Region (in CDCl₃)

Isomer	H-2	H-3	H-4	H-5	H-6	Predicted Coupling Constants (Hz)
1 (4-F, 3-NO ₂) **	~8.4 (d)	-	-	~7.4 (t)	~8.6 (dd)	$J_{5,6} \approx 9$, $J(\text{H-F}) \approx 4$
2 (3-F, 4-NO ₂)	~8.1 (dd)	-	-	~7.9 (dd)	~8.3 (t)	$J_{5,6} \approx 8$, $J(\text{H-F}) \approx 9$
3 (2-F, 4-NO ₂)	-	~8.1 (dd)	-	~8.0 (dd)	~8.4 (t)	$J_{3,5} \approx 2$, $J_{5,6} \approx 9$, $J(\text{H-F}) \approx 9$
4 (5-F, 2-NO ₂)	-	~8.0 (dd)	~7.8 (t)	-	~8.5 (dd)	$J_{3,4} \approx 9$, $J_{4,6} \approx 2.5$, $J(\text{H-F}) \approx 9$
5 (2-F, 5-NO ₂)	-	~8.6 (dd)	~7.4 (t)	-	~8.4 (dd)	$J_{3,4} \approx 9$, $J_{4,6} \approx 2.5$, $J(\text{H-F}) \approx 4$
6 (4-F, 2-NO ₂) **	-	~7.9 (dd)	-	~7.5 (t)	~8.2 (dd)	$J_{3,5} \approx 2.5$, $J_{5,6} \approx 9$, $J(\text{H-F}) \approx 9$

Causality Behind Predictions: The predicted chemical shifts are extrapolated from data for analogous methyl and ethyl esters. The deshielding effect of the nitro group is most pronounced on the ortho and para protons. The fluorine atom also has a deshielding effect, but to a lesser extent than the nitro group. The coupling constants, particularly the H-F couplings, are diagnostic. ortho H-F coupling is typically in the range of 8-10 Hz, meta coupling is around 5-7 Hz, and para coupling is smaller, around 2-3 Hz.

¹³C NMR Spectroscopy: Mapping the Carbon Skeleton

The carbon chemical shifts are also significantly influenced by the substituents. The carbon atom directly attached to the fluorine will exhibit a large C-F coupling constant (¹J_{CF}), typically in the range of 240-260 Hz. The carbons ortho and meta to the fluorine will show smaller

couplings (^2JCF and ^3JCF). The carbonyl carbon of the ester will appear in the 163-166 ppm range.

Table 2: Predicted ^{13}C NMR Chemical Shifts (δ , ppm) for the Aromatic Carbons (in CDCl_3)

Isomer	C-1	C-2	C-3	C-4	C-5	C-6
1 (4-F, 3- NO_2) **	~133	~129	~148	~158 (d, $^1\text{JCF}\approx 255$)	~118 (d, $^2\text{JCF}\approx 22$)	~136
2 (3-F, 4- NO_2)	~131	~124 (d, $^2\text{JCF}\approx 15$)	~155 (d, $^1\text{JCF}\approx 260$)	~145	~120 (d, $^2\text{JCF}\approx 20$)	~131
3 (2-F, 4- NO_2)	~125 (d, $^2\text{JCF}\approx 10$)	~160 (d, $^1\text{JCF}\approx 265$)	~120 (d, $^2\text{JCF}\approx 25$)	~150	~123	~130
4 (5-F, 2- NO_2)	~135	~152	~120 (d, $^2\text{JCF}\approx 20$)	~130	~158 (d, $^1\text{JCF}\approx 250$)	~118 (d, $^2\text{JCF}\approx 25$)
5 (2-F, 5- NO_2)	~130 (d, $^2\text{JCF}\approx 5$)	~162 (d, $^1\text{JCF}\approx 270$)	~115 (d, $^2\text{JCF}\approx 25$)	~125	~145	~128 (d, $^4\text{JCF}\approx 3$)
6 (4-F, 2- NO_2) **	~128	~155	~125 (d, $^2\text{JCF}\approx 20$)	~165 (d, $^1\text{JCF}\approx 260$)	~115 (d, $^2\text{JCF}\approx 25$)	~130

Expertise in Interpretation: The chemical shifts are predicted based on additive substituent effects and data from similar compounds. The most significant diagnostic feature in the ^{13}C NMR spectrum is the large one-bond C-F coupling constant, which definitively identifies the carbon atom bonded to fluorine. The pattern of smaller, longer-range C-F couplings can further aid in structure confirmation.

^{19}F NMR Spectroscopy: A Direct Probe of the Fluoro-Environment

^{19}F NMR is a highly sensitive technique for the analysis of fluorine-containing compounds due to the 100% natural abundance of the ^{19}F isotope. The chemical shift of the fluorine atom is highly dependent on its electronic environment.

Table 3: Predicted ^{19}F NMR Chemical Shifts (δ , ppm) relative to CFCl_3

Isomer	Predicted ^{19}F Chemical Shift (δ , ppm)
1 (4-F, 3-NO ₂) **	-110 to -115
2 (3-F, 4-NO ₂)	-105 to -110
3 (2-F, 4-NO ₂)	-115 to -120
4 (5-F, 2-NO ₂)	-112 to -118
5 (2-F, 5-NO ₂)	-120 to -125
6 (4-F, 2-NO ₂) **	-100 to -105

Authoritative Grounding: The predicted shifts are based on the general principle that electron-withdrawing groups ortho or para to the fluorine atom cause a downfield shift (less negative ppm value), while meta-directing groups have a smaller effect. The nitro group's position relative to the fluorine atom will be the dominant factor influencing the ^{19}F chemical shift.

Infrared (IR) Spectroscopy: Identifying Key Functional Groups

IR spectroscopy is an excellent tool for confirming the presence of key functional groups. All six isomers will exhibit characteristic absorption bands for the ester and nitro groups.

- **Ester Group:** A strong C=O stretching band will be observed around 1720-1740 cm^{-1} . A C-O stretching band will also be present in the 1250-1300 cm^{-1} region.
- **Nitro Group:** Two strong absorption bands will be present, corresponding to the asymmetric and symmetric stretching of the N-O bond, typically around 1520-1550 cm^{-1} and 1340-1360 cm^{-1} , respectively.^{[1][2]}
- **Aromatic Ring:** C-H stretching vibrations will appear just above 3000 cm^{-1} , and C=C stretching vibrations will be seen in the 1450-1600 cm^{-1} region.
- **C-F Bond:** A C-F stretching band, which can be of variable intensity, is expected in the 1100-1250 cm^{-1} region.

While the exact positions of these bands may vary slightly between isomers due to electronic effects, IR spectroscopy is primarily used for functional group identification rather than definitive isomer differentiation in this case.

Mass Spectrometry: Unraveling Fragmentation Patterns

Electron Ionization Mass Spectrometry (EI-MS) will provide information about the molecular weight and fragmentation patterns of the isomers. The molecular ion peak (M^+) is expected to be observed. Common fragmentation pathways for nitroaromatic esters include:

- Loss of the alkoxy group: $[M - \text{OCH}_2\text{CH}_2\text{OCH}_3]^+$
- Loss of the entire ester side chain: $[M - \text{CH}_2\text{CH}_2\text{OCH}_3]^+$
- Loss of the nitro group: $[M - \text{NO}_2]^+$
- Cleavage of the ester group: $[M - \text{COOCH}_2\text{CH}_2\text{OCH}_3]^+$

The relative intensities of these fragment ions may differ slightly between isomers, but the primary utility of MS in this context is the confirmation of the molecular weight.

Experimental Protocols

To ensure the acquisition of high-quality, reproducible data, the following standardized protocols are recommended.

NMR Spectroscopy

1. Sample Preparation:

- Weigh approximately 5-10 mg of the solid sample for ^1H NMR and 20-30 mg for ^{13}C NMR.
- Dissolve the sample in 0.6-0.7 mL of a deuterated solvent (e.g., CDCl_3 , DMSO-d_6).
- Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm).
- Filter the solution through a small cotton plug into a clean, dry 5 mm NMR tube.

2. Data Acquisition:

- Instrument: A high-resolution NMR spectrometer (e.g., 400 MHz or higher).
- ^1H NMR:

- Acquire a sufficient number of scans to achieve a good signal-to-noise ratio (typically 8-16 scans).
- Set the spectral width to cover the expected range of chemical shifts (e.g., 0-10 ppm).
- Use a relaxation delay of 1-2 seconds.
- ^{13}C NMR:
 - Acquire a larger number of scans due to the lower natural abundance of ^{13}C (e.g., 1024 or more scans).
 - Use proton decoupling to simplify the spectrum.
 - Set the spectral width to cover the full range of carbon chemical shifts (e.g., 0-200 ppm).
- ^{19}F NMR:
 - Acquire a sufficient number of scans (typically 16-32 scans).
 - Use proton decoupling.
 - Set the spectral width to encompass the expected chemical shift range (e.g., -80 to -150 ppm).

3. Data Processing:

- Apply Fourier transformation, phase correction, and baseline correction to the acquired free induction decay (FID).
- Reference the spectra to the TMS signal (^1H and ^{13}C) or an appropriate external standard (^{19}F).
- Integrate the signals in the ^1H NMR spectrum to determine the relative number of protons.

FTIR Spectroscopy

1. Sample Preparation (KBr Pellet Method):

- Grind 1-2 mg of the solid sample with approximately 100-200 mg of dry potassium bromide (KBr) powder using an agate mortar and pestle.[\[1\]](#)[\[3\]](#)
- Place the mixture into a pellet die and apply pressure using a hydraulic press to form a transparent pellet.[\[1\]](#)

2. Data Acquisition:

- Place the KBr pellet in the sample holder of the FTIR instrument.
- Acquire the spectrum over the desired range (e.g., 4000-400 cm^{-1}).
- Collect a background spectrum of a pure KBr pellet to subtract from the sample spectrum.

Gas Chromatography-Mass Spectrometry (GC-MS)

1. Sample Preparation:

- Dissolve approximately 1 mg of the analyte in 1 mL of a suitable volatile solvent (e.g., dichloromethane or ethyl acetate).
- If necessary, dilute the sample to a final concentration of approximately 10-100 µg/mL.

2. GC-MS Instrumentation and Conditions:

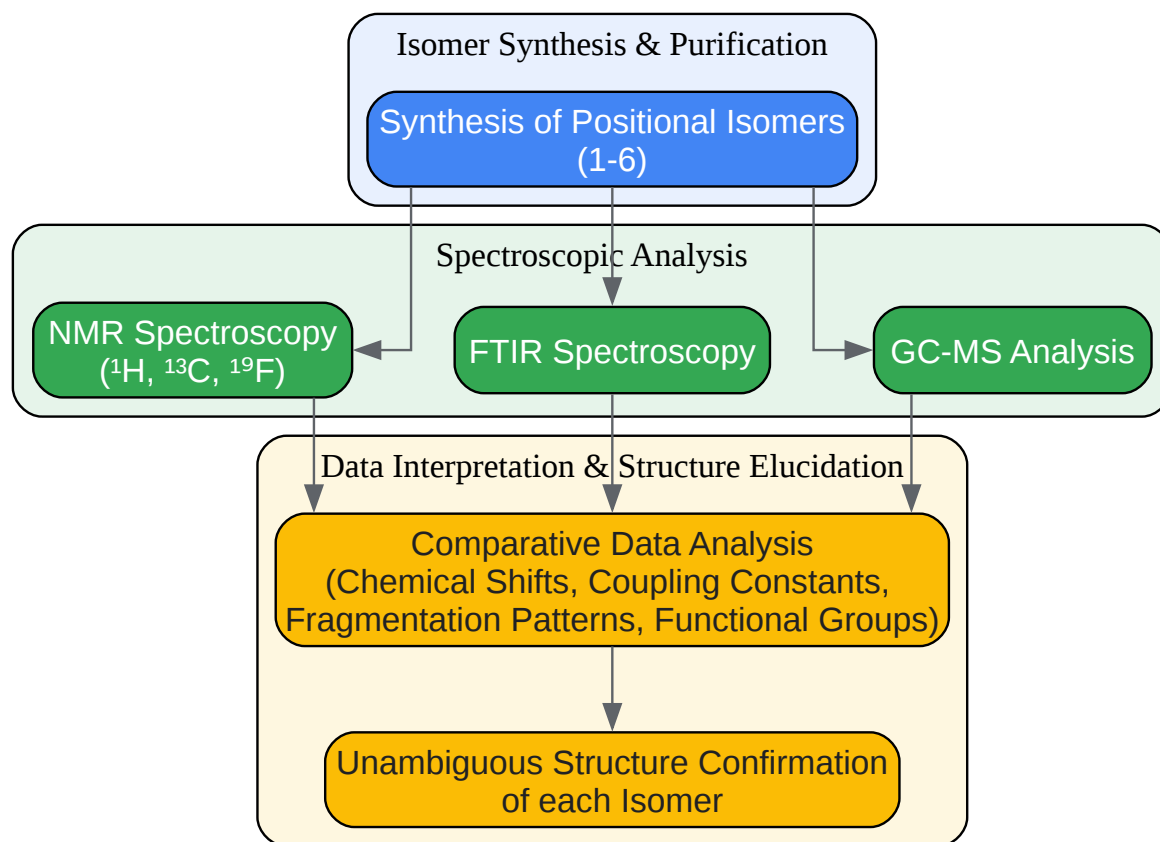
- Gas Chromatograph: Agilent 7890B GC or equivalent.
- Injector: Split/splitless injector at 250 °C.
- Column: HP-5ms (30 m x 0.25 mm, 0.25 µm film thickness) or equivalent.
- Oven Program: Initial temperature of 70 °C for 2 minutes, then ramp to 280 °C at 10 °C/min, and hold for 5 minutes.
- Mass Spectrometer: Agilent 5977A MSD or equivalent.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Mass Range: m/z 40-550.

3. Data Acquisition and Analysis:

- Acquire the data and process the resulting chromatogram and mass spectra.
- Identify the peak corresponding to the analyte and analyze its mass spectrum.
- Compare the obtained spectrum with library spectra for confirmation.

Visualization of the Analytical Workflow

The following diagram illustrates the logical workflow for the spectroscopic analysis and differentiation of the 2-Methoxyethyl fluoro-nitrobenzoate isomers.



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